

An In-depth Technical Guide to Cyanoacetylurea (C₄H₅N₃O₂)

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Compound of Interest

Compound Name: Cyanoacetylurea

Cat. No.: B075420

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Cyanoacetylurea** (C₄H₅N₃O₂), its synthesis, and its significant role as a versatile intermediate in the preparation of various heterocyclic compounds with potential therapeutic applications.

Core Chemical Properties

Cyanoacetylurea, also known by synonyms such as N-carbamoyl-2-cyanoacetamide and (2-cyanoacetyl)urea, is an organic compound featuring both a cyano group and a urea moiety.^[1] This unique structure makes it a valuable starting material in organic synthesis.^{[1][2]} It typically appears as a white to off-white or light yellow crystalline solid and is soluble in polar solvents like water, alcohols, and DMSO.^{[1][3]}

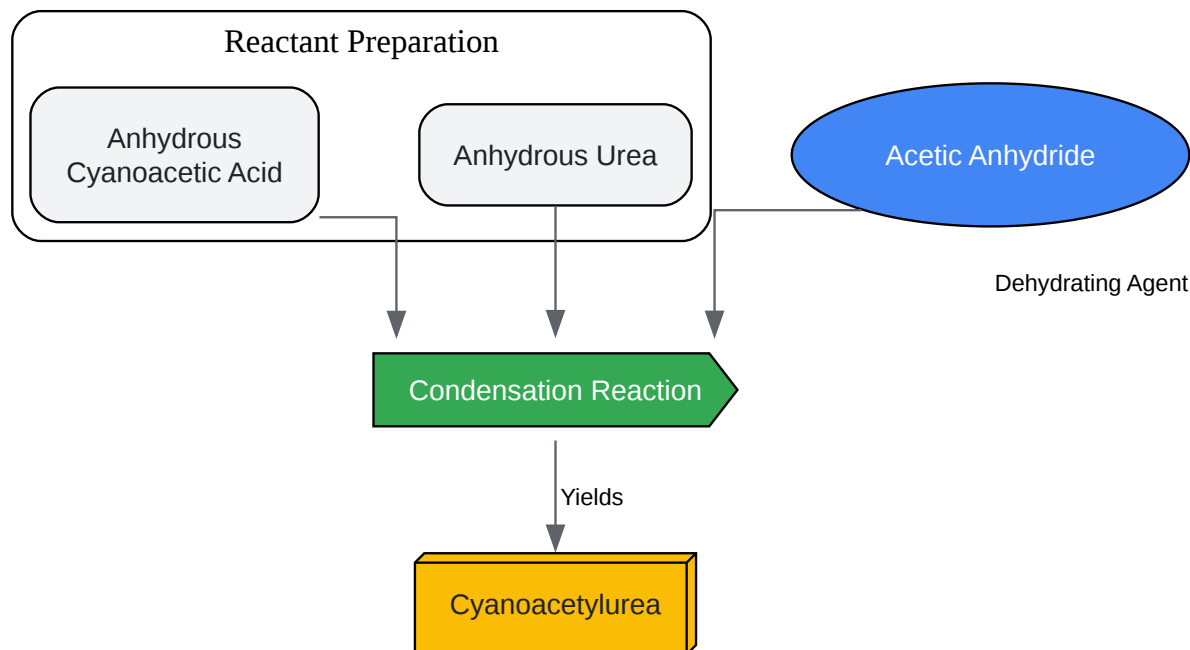
The fundamental physicochemical properties of **Cyanoacetylurea** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C4H5N3O2	[2][4][5]
Molecular Weight	127.10 g/mol	[6]
127.1014 g/mol	[4][5][7]	
127.103 g/mol		
CAS Number	1448-98-2	[2][4][5][8]
Melting Point	215°C (decomposes)	[3]
Density (Predicted)	1.342 ± 0.06 g/cm ³	[3]
pKa (Predicted)	4.51 ± 0.10	[3]
LogP (Octanol/Water)	-0.905 (Crippen Calculated)	[9]
Water Solubility (log10WS)	-0.52 (Crippen Calculated)	[9]
SMILES	NC(=O)NC(=O)CC#N	
InChIKey	QJGRPCPCQQPZLZ-UHFFFAOYSA-N	[4]

Synthesis of Cyanoacetylurea: Experimental Protocols

The primary method for synthesizing **cyanoacetylurea** involves the condensation reaction of cyanoacetic acid and urea. Acetic anhydride is commonly used as a dehydrating agent in this process.

A widely cited method for preparing **cyanoacetylurea** and its derivatives is the reaction between cyanoacetic acid and a urea compound in the presence of acetic anhydride.[10][11] While specific conditions can be optimized, a general workflow is outlined below.



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Caption: General workflow for the synthesis of **Cyanoacetylurea**.

Methodology:

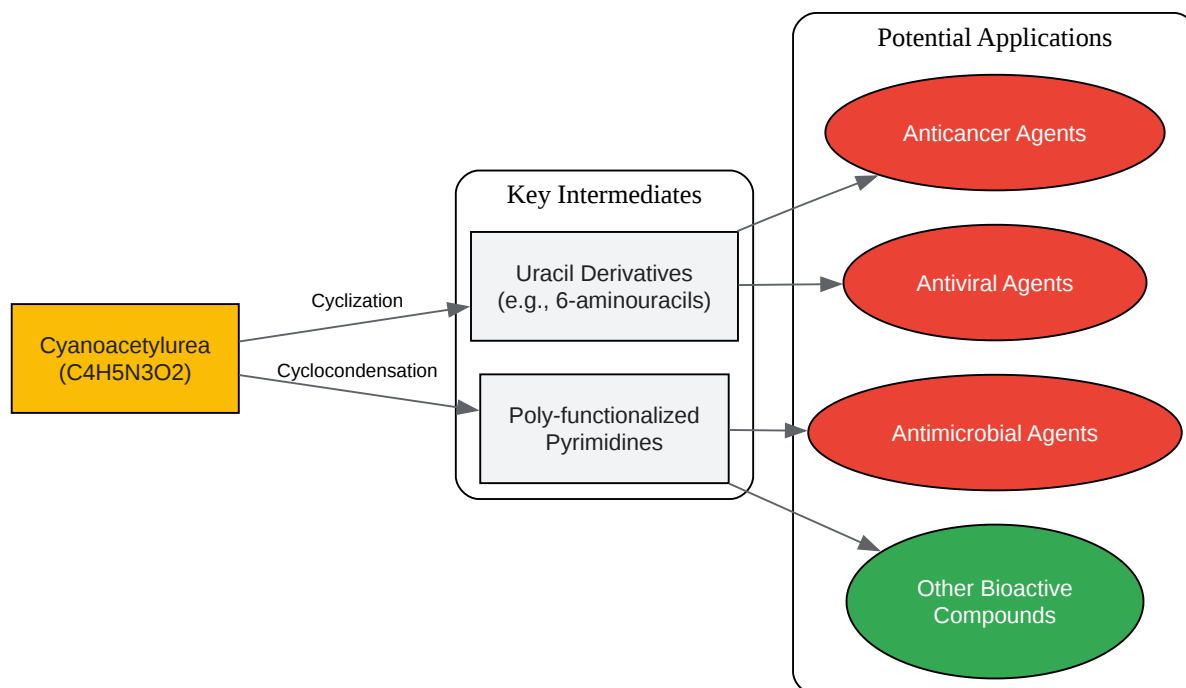
- **Reactant Preparation:** Substantially anhydrous cyanoacetic acid and urea are used as the starting materials to ensure high yields.[11] In industrial applications, processes have been developed to use aqueous solutions of reactants which are then evaporated to a nearly anhydrous melt before reaction.[11]
- **Reaction Setup:** The reactants are combined in a suitable reaction vessel. Acetic anhydride is added to the mixture.
- **Condensation:** The reaction mixture is stirred, often at moderate temperatures, to facilitate the condensation reaction. For the synthesis of the derivative 1,3-dimethyl **cyanoacetylurea**, the reaction temperature is carefully controlled, starting at a lower temperature (38-42 °C) for reactant addition and then raised (58-62 °C) before the addition of acetic anhydride, with the final condensation occurring at 95-98 °C.[10]

- **Product Formation:** The reaction yields **cyanoacetylurea**.^[11] Subsequent workup steps, which may include cooling, filtration, and washing, are performed to isolate and purify the final product.

Role in Heterocyclic Synthesis and Drug Development

Cyanoacetylurea is a key intermediate in the synthesis of a wide variety of heterocyclic compounds, particularly uracil derivatives.^{[2][12]} These resulting structures form the backbone of molecules with significant biological activities, making **cyanoacetylurea** a compound of interest for drug development professionals.

The reactivity of the cyano group and the urea moiety allows for cyclization reactions to form various fused heterocyclic systems. **Cyanoacetylurea** serves as a precursor for 6-aminouracils, which are known to possess anticancer, antiviral, and antihypertensive properties.^[12] It is also a building block for synthesizing compounds like caffeine and 5-cyano-uracils, which are valuable intermediates in the creation of dyestuffs.^{[2][13]} The general pathway from **cyanoacetylurea** to these important chemical classes is illustrated below.



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Caption: Synthetic utility of **Cyanoacetylurea** in drug development.

The versatility of **cyanoacetylurea** in heterocyclic synthesis continues to be explored, with research focusing on creating novel compounds with potential antimicrobial and anticancer activities.[12][14][15][16] The ability to readily prepare this intermediate from low-cost materials further enhances its importance in both academic and industrial research settings.[2]

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